

Unveiling 4'-Hydroxypiptocarphin A: A Technical Primer for Scientific Professionals

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Compound of Interest

Compound Name: 4'-Hydroxypiptocarphin A

Cat. No.: B15590667

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For Immediate Release: A comprehensive technical guide on **4'-Hydroxypiptocarphin A**, a sesquiterpenoid lactone of interest to researchers in drug discovery and natural product chemistry. This document provides key identifiers, though a full profile including detailed experimental data and biological pathways remains an area for further investigation.

Core Identification

For researchers and scientists, accurate identification of compounds is paramount. Key identifiers for **4'-Hydroxypiptocarphin A** are summarized below.

Identifier	Value	Source
CAS Number	103994-39-4	[1]
Molecular Formula	C ₂₁ H ₂₆ O ₉	Inferred from Piptocarphin A
Molecular Weight	422.4 g/mol	Inferred from Piptocarphin A

Note: The molecular formula and weight are inferred from the closely related compound Piptocarphin A, as direct experimental data for **4'-Hydroxypiptocarphin A** is not readily available in the public domain.

Context and Potential Significance

4'-Hydroxypiptocarphin A belongs to the sesquiterpenoid lactone class of natural products. These compounds are predominantly isolated from plants of the *Vernonia* genus, which are known for their rich diversity of biologically active molecules.[1][2] Sesquiterpenoid lactones as a class have garnered significant scientific interest due to their wide range of reported biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects.[2][3][4] The specific biological activities and mechanisms of action for **4'-Hydroxypiptocarphin A** are not yet extensively documented in publicly accessible literature, representing a promising avenue for future research.

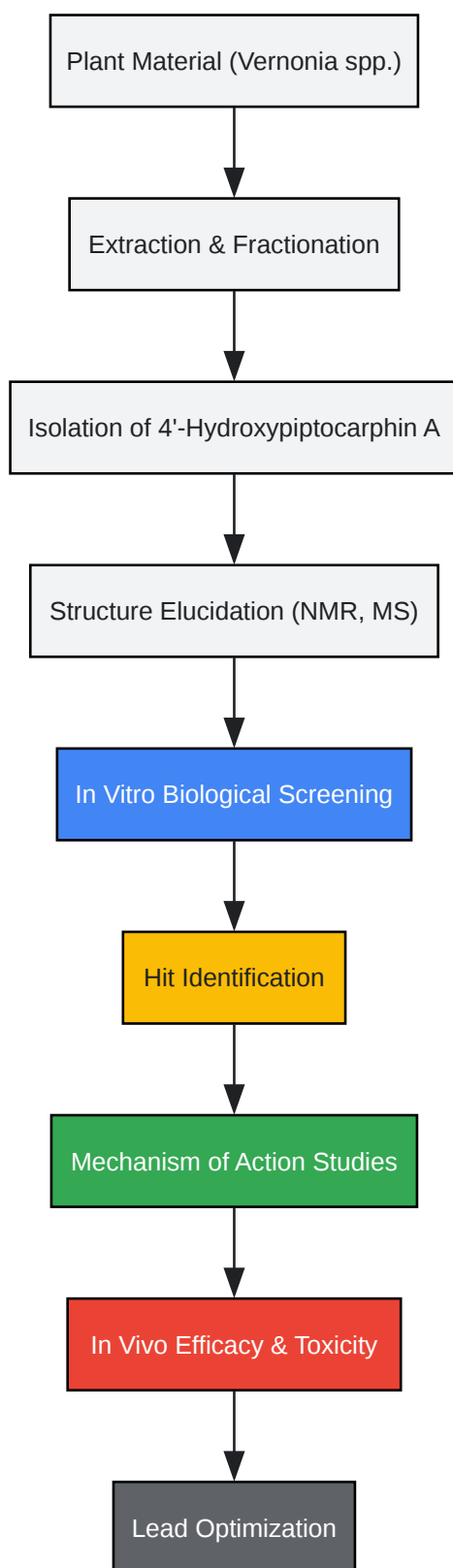
Areas for Future Investigation

A thorough review of existing scientific literature did not yield specific experimental protocols or established signaling pathways for **4'-Hydroxypiptocarphin A**. The following areas represent critical next steps for a comprehensive understanding of this compound:

- **Isolation and Purification:** Detailed experimental protocols for the isolation and purification of **4'-Hydroxypiptocarphin A** from *Vernonia* species are needed to ensure a consistent and pure supply for research purposes.
- **Structural Elucidation:** While the core structure is known, comprehensive spectroscopic data (NMR, MS, IR) would definitively confirm the structure and stereochemistry.
- **Biological Screening:** A broad panel of in vitro and in vivo assays is required to determine the biological activity profile of **4'-Hydroxypiptocarphin A**. This could include screens for anticancer, anti-inflammatory, and antimicrobial activities.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, further research will be necessary to elucidate the underlying molecular mechanisms and signaling pathways.

Illustrative Workflow for Natural Product Drug Discovery

The journey from a natural source to a potential therapeutic agent is a complex, multi-step process. The following diagram illustrates a generalized workflow for the investigation of a novel natural product like **4'-Hydroxypiptocarphin A**.



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Caption: A generalized workflow for natural product drug discovery.

This technical guide serves as a foundational resource for professionals engaged in the study of novel bioactive compounds. The limited availability of detailed data for **4'-Hydroxypiptocarphin A** underscores the significant opportunities for new research in this area.

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References

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